

# Personal protective equipment for handling Sodium sulfanilate

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## Compound of Interest

Compound Name: Sodium sulfanilate

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## Essential Safety and Handling Guide for Sodium Sulfanilate

This guide provides crucial safety and logistical information for the handling and disposal of **Sodium Sulfanilate** (CAS No. 515-74-2), also known as Sodium 4-aminobenzenesulfonate. Adherence to these procedures is vital for ensuring the safety of laboratory personnel and the environment.

## Personal Protective Equipment (PPE)

When handling **Sodium Sulfanilate**, it is imperative to use appropriate personal protective equipment to prevent contact with the eyes, skin, and respiratory tract.[\[1\]](#)[\[2\]](#) The recommended PPE includes:

- Eye and Face Protection: Wear chemical safety goggles or glasses that comply with OSHA's eye and face protection regulations (29 CFR 1910.133) or European Standard EN166.[\[1\]](#)[\[3\]](#) A face shield may be necessary in situations with a higher risk of splashing.[\[4\]](#)
- Skin Protection:
  - Gloves: Wear appropriate protective gloves to prevent skin exposure.[\[1\]](#)[\[5\]](#)[\[6\]](#) Gloves should be inspected before use and disposed of properly after handling the chemical.[\[6\]](#)

- Protective Clothing: A lab coat or other protective clothing is necessary to prevent skin contact.[\[1\]](#)[\[3\]](#)[\[7\]](#) For more extensive handling, a complete suit protecting against chemicals may be required.[\[6\]](#)
- Respiratory Protection: If dust is generated during handling, a NIOSH (US) or EN 149 (EU) approved dust respirator is required.[\[1\]](#)[\[3\]](#)[\[4\]](#) Engineering controls, such as adequate ventilation or a fume hood, should be the primary means of minimizing airborne concentrations.[\[1\]](#)

## Quantitative Data Summary

While specific occupational exposure limits for **Sodium Sulfanilate** have not been established[\[1\]](#), the following data from safety data sheets provides a summary of its known properties and hazards.

Property or Hazard	Value/Rating	Source
CAS Number	515-74-2 (Anhydrous)	<a href="#">[2]</a>
NFPA Rating (estimated)	Health: 1, Flammability: 0, Instability: 0	<a href="#">[1]</a>
Oral LD50 (Rat)	> 2,000 mg/kg	<a href="#">[3]</a>
Water Solubility (20°C)	170 g/L	<a href="#">[8]</a>

## Operational Plan: Handling and Storage

### Handling:

- Ventilation: Always use **Sodium Sulfanilate** in a well-ventilated area to keep airborne concentrations low.[\[1\]](#)
- Avoid Contact: Take measures to avoid contact with eyes, skin, and clothing.[\[1\]](#) Do not ingest or inhale the substance.[\[1\]](#)
- Hygiene: Wash hands thoroughly after handling the chemical and before eating, drinking, or smoking.[\[1\]](#)[\[5\]](#) Contaminated clothing should be removed and washed before reuse.[\[1\]](#)

**Storage:**

- Container: Store in a tightly closed container.[1]
- Conditions: Keep in a cool, dry, and well-ventilated area.[1]
- Incompatibilities: Store away from strong oxidizing agents.[2][7]

## Emergency and Disposal Plan

**Emergency Procedures:**

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1] Seek medical attention.[1]
- Skin Contact: Remove contaminated clothing and shoes. Flush skin with plenty of water for at least 15 minutes.[1] Seek medical attention if irritation occurs.[2]
- Inhalation: Move the individual to fresh air immediately. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration.[1] Seek medical attention.[1]
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water.[1] Seek immediate medical attention.[1]

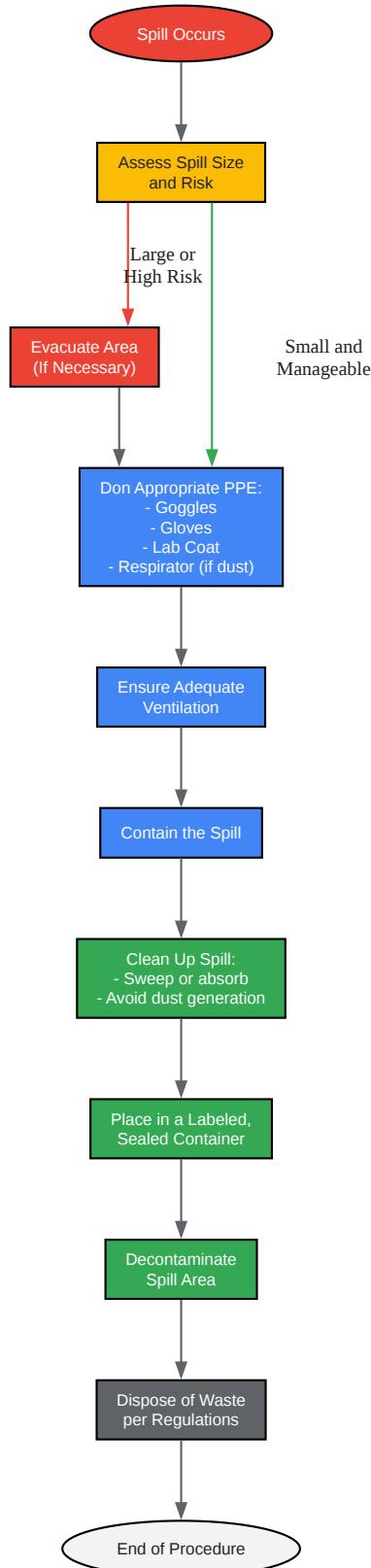
**Spill Response:**

- Ventilation: Ensure adequate ventilation in the spill area.[1]
- Containment: Prevent further leakage or spillage if it is safe to do so.[7]
- Cleanup:
  - Wear appropriate PPE as outlined in Section 1.[1]
  - Sweep up or absorb the material.[1] Avoid generating dust.[3][7]
  - Place the spilled material into a suitable, clean, dry, and closed container for disposal.[1]
  - Clean the affected area thoroughly.[3]

**Disposal:**

- Dispose of waste and contaminated materials in accordance with all federal, state, and local regulations.[[4](#)]
- Chemical waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[[2](#)]
- One possible disposal method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[[4](#)]

## Visual Workflow for Sodium Sulfanilate Spill



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Caption: Workflow for handling a **Sodium Sulfanilate** spill.

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